

# 3,5-Dibromophenylacetic acid molecular structure and weight

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## Compound of Interest

Compound Name: 3,5-Dibromophenylacetic acid

Cat. No.: B031679

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## In-Depth Technical Guide: 3,5-Dibromophenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and weight of **3,5-Dibromophenylacetic acid**, a compound of interest in biochemical research. The information is presented to be a valuable resource for professionals in drug development and scientific research.

## Core Data Presentation

The fundamental quantitative data for **3,5-Dibromophenylacetic acid**, identified by the CAS number 188347-49-1, are summarized in the table below for straightforward reference and comparison.<sup>[1][2][3][4][5]</sup>

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>
Molecular Weight	293.94 g/mol
CAS Number	188347-49-1

## Molecular Structure Visualization

The two-dimensional chemical structure of **3,5-Dibromophenylacetic acid** is depicted in the following diagram. This visualization illustrates the arrangement of atoms and the covalent bonds between them, highlighting the phenyl ring substituted with two bromine atoms at positions 3 and 5, and an acetic acid group.

Caption: 2D structure of **3,5-Dibromophenylacetic acid**.

## Experimental Protocols

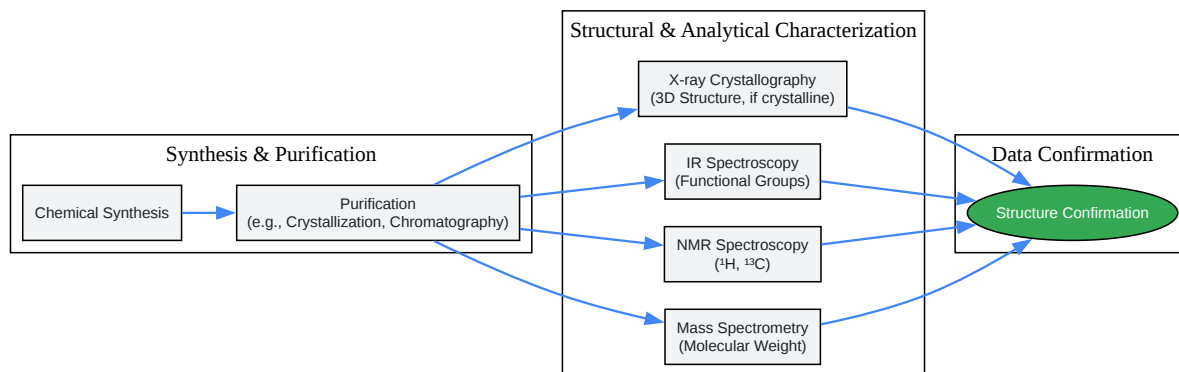
Detailed experimental protocols for the determination of the molecular weight and the elucidation of the molecular structure of **3,5-Dibromophenylacetic acid** are not extensively published in dedicated papers. These fundamental properties are typically confirmed using a standard suite of analytical chemistry techniques.

**Molecular Weight Determination:** The molecular weight is calculated based on the molecular formula ( $C_8H_6Br_2O_2$ ), which is derived from elemental analysis and confirmed by mass spectrometry. In mass spectrometry, the compound is ionized, and the mass-to-charge ratio of the resulting ions is measured, allowing for the determination of the molecular mass with high precision.

**Structure Elucidation:** The molecular structure is typically elucidated using spectroscopic methods such as:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1H$  NMR and  $^{13}C$  NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, allowing for the mapping of the carbon skeleton and the placement of substituents.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the molecule, such as the carboxylic acid group ( $C=O$  and  $O-H$  stretching vibrations).
- **X-ray Crystallography:** For crystalline solids, single-crystal X-ray diffraction can provide the definitive three-dimensional structure of the molecule.

The logical workflow for the characterization of a novel chemical entity like **3,5-Dibromophenylacetic acid** is outlined in the diagram below.



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Caption: Workflow for chemical structure characterization.

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## References

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- To cite this document: BenchChem. [3,5-Dibromophenylacetic acid molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at:

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